

**Compound of Interest**

Compound Name: 2-Nitrophenoxyacetyl Chloride  
Cat. No.: B1280399

## In-Depth Technical Guide to 2-Nitrophenoxyacetyl Chloride

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **2-Nitrophenoxyacetyl Chloride** (CAS No. 20142-87-4), a valuable reagent in organic synthesis.

### Chemical Identification and Properties

**2-Nitrophenoxyacetyl Chloride** is a reactive acyl chloride characterized by a 2-nitrophenoxy substituent. Its chemical structure and key identifiers are as follows:

Molecular Structure:

Chemical structure of **2-Nitrophenoxyacetyl Chloride**

```
graph "2-Nitrophenoxyacetyl_Chloride" {
    layout=neato;
    node [shape=plaintext];
    edge [color="#202124"];
    rankdir="LR";
    "C1" [label="C"];
    "C2" [label="C"];
    "C3" [label="C"];
    "C4" [label="C"];
    "C5" [label="C"];
    "C6" [label="C"];
    "O1" [label="O"];
    "N1" [label="N"];
    "O2" [label="O"];
    "O3" [label="O"];
    "C7" [label="C"];
    "O4" [label="O"];
    "C8" [label="C"];
    "Cl1" [label="Cl"];
    "H1" [label="H"];
    "H2" [label="H"];
    "H3" [label="H"];
    "H4" [label="H"];
    "H5" [label="H"];
    "H6" [label="H"];

    // Aromatic ring
    "C1" -- "C2";
    "C2" -- "C3";
    "C3" -- "C4";
    "C4" -- "C5";
    "C5" -- "C6";
    "C6" -- "O1";
    "O1" -- "N1";
    "N1" -- "O2";
    "O2" -- "O3";
    "O3" -- "C7";
    "C7" -- "C8";
    "C8" -- "Cl1";
    "Cl1" -- "H1";
    "H1" -- "H2";
    "H2" -- "H3";
    "H3" -- "H4";
    "H4" -- "H5";
    "H5" -- "H6";
    "H6" -- "H1";
}
```

// Aromatic ring

"C1" -- "C2";

"C2" -- "C3";

```
"C3" -- "C4";  
"C4" -- "C5";  
"C5" -- "C6";  
"C6" -- "C1";  
  
// Substituents on the ring  
"C1" -- "O1";  
"C2" -- "N1";  
"C3" -- "H1";  
"C4" -- "H2";  
"C5" -- "H3";  
"C6" -- "H4";  
  
// Nitro group  
"N1" -- "O2" [style=double];  
"N1" -- "O3";  
  
// Acetyl chloride group  
"O1" -- "C7";  
"C7" -- "H5";  
"C7" -- "H6";  
"C7" -- "C8";  
"C8" -- "O4" [style=double];  
"C8" -- "Cl1";  
}
```

Synthesis of **2-Nitrophenoxyacetyl Chloride**.

Detailed Protocol:

•

Materials:

◦

2-Nitrophenoxyacetic acid

- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Round-bottom flask with a reflux condenser
- Magnetic stirrer and heating mantle
- Inert atmosphere (e.g., nitrogen or argon)

•

Procedure:

- In a flame-dried, two-neck round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add
- Under an inert atmosphere, add a suitable anhydrous solvent.

- Slowly add an excess of thionyl chloride to the flask. The reaction is typically carried out with at least 2 equivalents of thionyl chloride.
- Heat the reaction mixture to reflux and maintain for a period of 2-4 hours, or until the evolution of gases ceases.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Excess thionyl chloride and the solvent can be removed by distillation under reduced pressure.
- The crude **2-Nitrophenoxyacetyl Chloride** can be purified by vacuum distillation or recrystallization.

## Spectroscopic Data

While specific experimental spectra for **2-Nitrophenoxyacetyl Chloride** are not readily available in public databases, predicted data is available.

Table 3: Predicted Spectroscopic Data

Technique
<sup>1</sup> H NMR
<sup>13</sup> C NMR
IR (Infrared)
MS (Mass Spec)

## Applications in Organic Synthesis

The primary utility of **2-Nitrophenoxyacetyl Chloride** lies in its reactivity as an acylating agent. However, a

### The 2-Nitrophenylacetyl Group as a Protecting Group

The 2-nitrophenylacetyl group can be introduced to protect alcohols and amines. This protecting group is stab

Workflow for Protection and Deprotection:

Protection and deprotection workflow.

The photolabile nature of the 2-nitrobenzyl moiety allows for the cleavage of the protecting group upon irrad

## Safety and Handling

**2-Nitrophenoxyacetyl Chloride** is a corrosive and moisture-sensitive compound. Appropriate safety precautions should be taken when handling this reagent.

Table 4: Safety Information

Hazard
Corrosive
Moisture Sensitive
Inhalation
First Aid

## Conclusion

**2-Nitrophenoxyacetyl Chloride** is a versatile reagent for the introduction of the 2-nitrophenoxyacetyl group. It is a strong acid and can react with a variety of nucleophiles.

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## References

- 1. chemimpex.com [chemimpex.com]
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